

Application Notes and Protocols for IP6K2-IN-2 in Cell Culture

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Compound of Interest

Compound Name: IP6K2-IN-2

Cat. No.: B15609187

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Introduction

Inositol hexakisphosphate kinase 2 (IP6K2) is a critical enzyme in the inositol phosphate signaling pathway, catalyzing the conversion of inositol hexakisphosphate (IP6) to diphosphoinositol pentakisphosphate (IP7).[1][2] IP7 is a key signaling molecule involved in a multitude of cellular processes, including apoptosis, regulation of gene expression, and energy metabolism.[3][4] Dysregulation of IP6K2 activity has been implicated in various diseases, including cancer and metabolic disorders.[3] **IP6K2-IN-2** is a small molecule inhibitor of IP6K2, making it a valuable tool for studying the physiological and pathological roles of this enzyme. These application notes provide a comprehensive guide for the effective use of **IP6K2-IN-2** in cell culture experiments.

Mechanism of Action

IP6K2-IN-2 functions as an ATP-competitive inhibitor of inositol hexakisphosphate kinases.[3] By binding to the active site of IP6K2, it prevents the phosphorylation of IP6 to IP7, thereby reducing the cellular levels of this important signaling molecule.[3] This inhibition allows for the elucidation of IP6K2-dependent cellular pathways and provides a potential therapeutic strategy for diseases driven by aberrant IP6K2 activity.

Data Presentation

Inhibitor Specificity

IP6K2-IN-2 exhibits inhibitory activity against multiple members of the IP6K family. The following table summarizes the half-maximal inhibitory concentrations (IC₅₀) of **IP6K2-IN-2**.

Target	IC ₅₀ (μM)
IP6K1	0.86
IP6K2	0.58
IP6K3	3.08

Data sourced from publicly available information.

Storage and Stability

Proper storage of **IP6K2-IN-2** is crucial for maintaining its activity.

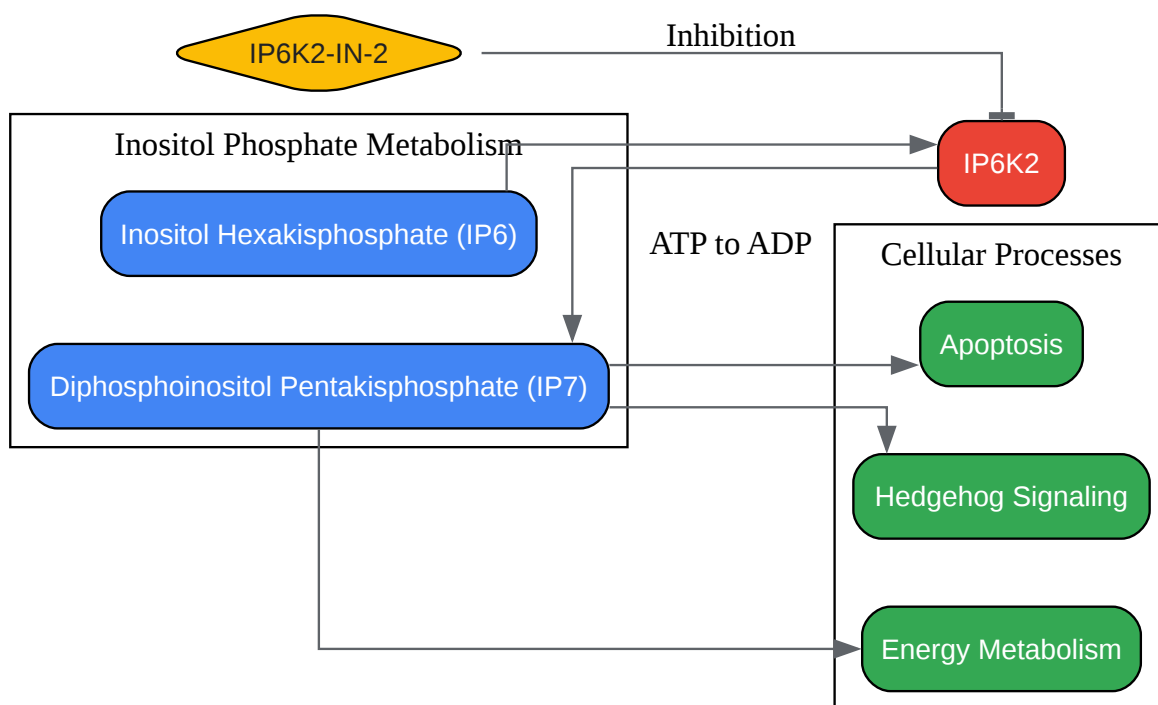
Form	Storage Temperature	Shelf Life
Solid	-20°C	Up to 3 years
4°C	Up to 2 years	
Stock Solution (in DMSO)	-80°C	6 months
-20°C	1 month	

General recommendations for small molecule inhibitors. It is advised to refer to the supplier's datasheet for specific storage instructions.

Signaling Pathways and Experimental Workflows

IP6K2 Signaling Pathways

The following diagram illustrates the central role of IP6K2 in converting IP6 to IP7 and its influence on downstream cellular processes such as apoptosis and Hedgehog signaling.

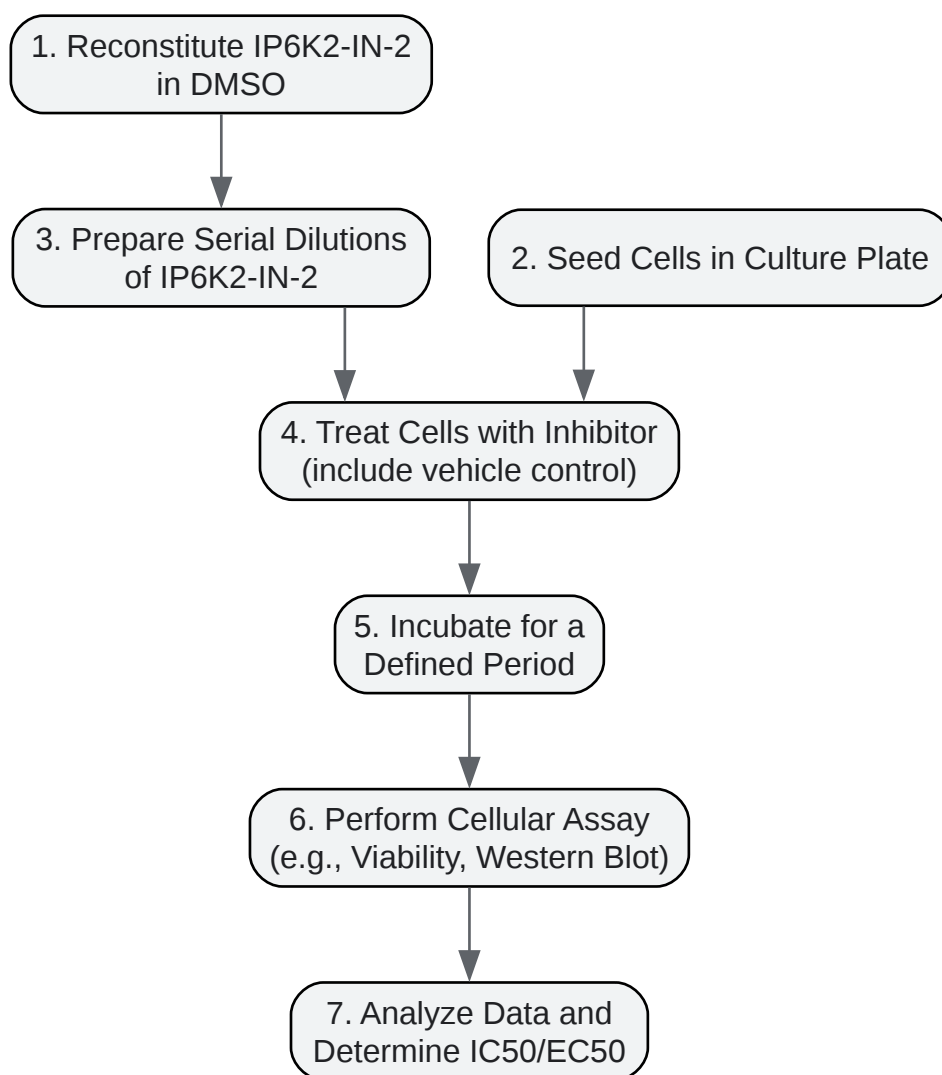


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Caption: IP6K2 converts IP6 to IP7, influencing key cellular pathways.

General Experimental Workflow for Using IP6K2-IN-2

This workflow outlines the key steps for investigating the effects of **IP6K2-IN-2** in a cell-based assay.



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